

In-Depth Technical Guide to the Physical Characteristics of 2-Methylbutyl Acetate-d3

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Compound of Interest

Compound Name: 2-Methylbutyl acetate-d3

Cat. No.: B12367055

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical characteristics of **2-Methylbutyl acetate-d3**. This deuterated ester is of significant interest in various research applications, including its use as an internal standard for quantitative analysis by NMR, GC-MS, or LC-MS, and as a tracer in metabolic studies.^[1] Understanding its physical properties is crucial for its appropriate handling, application, and for the interpretation of experimental results.

Core Physical and Chemical Data

The introduction of deuterium in place of protium can lead to subtle but measurable differences in the physical properties of a molecule. While specific experimental data for all physical characteristics of **2-Methylbutyl acetate-d3** are not extensively documented, the properties of its non-deuterated isotopologue, 2-Methylbutyl acetate, provide a reliable benchmark.

Property	2-Methylbutyl acetate-d3	2-Methylbutyl acetate
Chemical Formula	C ₇ H ₁₁ D ₃ O ₂ [2]	C ₇ H ₁₄ O ₂
Molecular Weight	133.2033 g/mol [2]	130.18 g/mol [3][4][5][6][7]
Boiling Point	Not explicitly available	138 °C at 741 mmHg[3][5], 142 °C[8]
Melting Point	Not explicitly available	-74.65 °C (estimate)[9]
Density	Not explicitly available	0.876 g/mL at 25 °C[3][5]
Refractive Index	Not explicitly available	n ₂₀ /D 1.401[3][5]
Appearance	Colorless to light yellow liquid[9]	Colorless and transparent liquid[10]
Odor	Fruity, banana-like[4]	Fruity, banana-like[4]
Solubility	Insoluble in water, soluble in organic solvents[10]	Insoluble in water, soluble in organic solvents[10]

Experimental Protocols: Determination of Boiling Point

The boiling point of a liquid is a fundamental physical property that is essential for its purification by distillation and for understanding its volatility. The following is a generalized protocol for the determination of the boiling point of a small-volume liquid sample, such as **2-Methylbutyl acetate-d3**, using the micro-boiling point method.

Objective: To determine the atmospheric boiling point of **2-Methylbutyl acetate-d3**.

Materials:

- **2-Methylbutyl acetate-d3** sample
- Capillary tube (sealed at one end)
- Thiele tube or other suitable heating apparatus (e.g., oil bath with a magnetic stirrer)

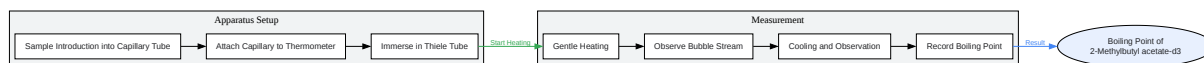
- Thermometer (calibrated)
- Heat source (e.g., Bunsen burner or heating mantle)
- Mineral oil or other suitable heating medium
- Stand and clamps

Procedure:

- **Sample Preparation:** A small amount of the **2-Methylbutyl acetate-d3** sample is introduced into a capillary tube that is sealed at one end.
- **Apparatus Setup:** The capillary tube is attached to a thermometer with the bulb of the thermometer level with the bottom of the capillary tube.
- **Heating:** The thermometer and capillary tube assembly are immersed in a Thiele tube containing mineral oil. The Thiele tube is then gently heated.
- **Observation:** As the temperature increases, a stream of bubbles will emerge from the open end of the capillary tube. The heating is continued until a steady stream of bubbles is observed.
- **Equilibrium:** The heat source is removed, and the apparatus is allowed to cool slowly.
- **Boiling Point Determination:** The temperature at which the liquid just begins to enter the capillary tube is recorded. This temperature is the boiling point of the liquid.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of the boiling point of **2-Methylbutyl acetate-d3**.



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